

Aphidicolin: A Technical Guide to its Discovery, Origin, and Mechanism of Action

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Compound of Interest

Compound Name: *Aphidicolin*

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Abstract

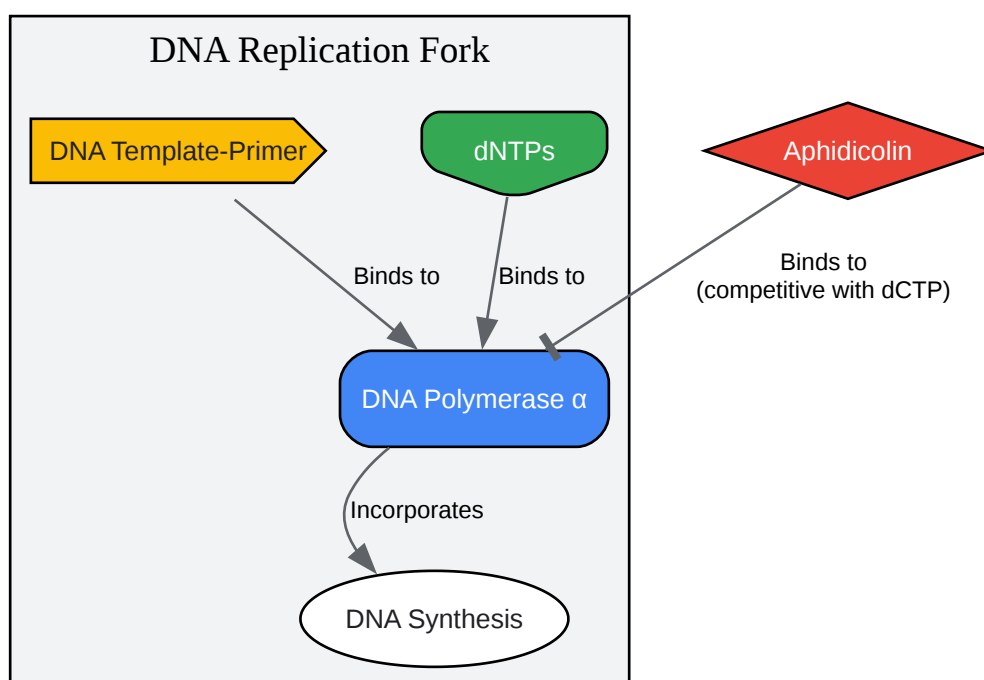
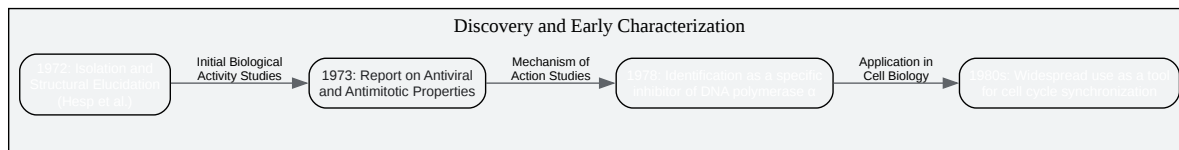
Aphidicolin, a tetracyclic diterpenoid antibiotic, has played a pivotal role in our understanding of eukaryotic DNA replication and cell cycle control. First isolated in 1972, its specific and reversible inhibition of B-family DNA polymerases, particularly DNA polymerase α , has made it an invaluable tool in molecular biology and a subject of interest in antiviral and anticancer research. This technical guide provides an in-depth exploration of the discovery of **aphidicolin**, its fungal origins, detailed experimental protocols for its study, and a comprehensive overview of its mechanism of action.

Discovery and Origin

Aphidicolin was first isolated in 1972 by a team of researchers led by B. Hesp at the Imperial Chemical Industries in the United Kingdom.^{[1][2]} The discovery was the result of a screening program for bioactive fungal metabolites. The producing organism was identified as the fungus *Cephalosporium aphidicola*.^{[1][3]} The structure of **aphidicolin**, a novel tetracyclic diterpenoid, was elucidated and confirmed by X-ray crystallography.^[2]

Subsequent research has shown that other fungal species also produce **aphidicolin**. It has been isolated from culture filtrates of *Nigrospora sphaerica* and *Nigrospora oryzae*. The biosynthesis of **aphidicolin** has also been a subject of study, revealing its complex pathway from a universal diterpene precursor.

Timeline of Discovery



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References

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